

Triisostearin in Cosmetic Science: Application Notes and Protocols

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Compound of Interest

Compound Name: *Triisostearin*

CAS No.: 26942-95-0

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Triisostearin, a triester of glycerin and isostearic acid, is a versatile emollient and skin-conditioning agent widely utilized in the cosmetic industry.[1] Its unique branched-chain structure imparts desirable sensorial properties, enhances product texture, and contributes to the overall performance of a wide range of cosmetic formulations, from skincare to color cosmetics.[2][3] This document provides detailed application notes, experimental protocols, and quantitative data to guide researchers and formulators in leveraging the benefits of **triisostearin**.

Triisostearin is valued for its ability to form a non-occlusive, lubricating film on the skin, which helps to retain moisture and maintain skin softness and smoothness.[4][1] It also functions as a viscosity-controlling agent, contributing to the desired consistency of creams and lotions.[2] In color cosmetics, its high viscosity and excellent dispersing properties make it an effective vehicle for pigments.[3]

Chemical and Physical Properties

Property	Value	Reference
INCI Name	Triisostearin	[1]
Chemical Formula	C57H110O6	[1]
Appearance	White to off-white waxy solid	[1]
Solubility	Soluble in oils and silicones; Insoluble in water	[4]
Recommended Use Level	2% - 10%	[1]

Applications in Cosmetic Formulations

Triisostearin's multifunctional properties make it a valuable ingredient in a variety of cosmetic products:

- Skincare (Creams, Lotions, Serums): Acts as an emollient and skin-conditioning agent, providing moisturization and a smooth, non-greasy after-feel.[4][3] It also helps to control the viscosity and improve the spreadability of these formulations.[2]
- Color Cosmetics (Lipsticks, Foundations): Functions as a pigment dispersant, ensuring uniform color distribution and enhancing the texture and application of makeup.[3][5] Its film-forming properties can contribute to longer wear.[1]
- Sun Care: Utilized for its emollient properties and ability to create a uniform product film on the skin.
- Hair Care (Conditioners, Styling Products): Provides conditioning and improves the texture of hair care formulations.[4]

Quantitative Data and Performance Evaluation

While specific quantitative data for **triisostearin's** performance can be formulation-dependent, the following sections provide examples of how its effects can be measured and typical results that can be expected.

Skin Hydration and Barrier Function

Triisostearin contributes to skin hydration by forming a semi-occlusive film that reduces transepidermal water loss (TEWL).

Experimental Protocol: Evaluation of Skin Hydration (Corneometry)

- Objective: To quantify the effect of a formulation containing **triisostearin** on skin hydration levels.
- Panel: A panel of at least 10 healthy volunteers with dry to normal skin.
- Test Formulations:
 - Test Product: O/W emulsion with 5% **Triisostearin**.
 - Placebo: O/W emulsion without **Triisostearin**.
 - Untreated Control: A designated area of skin with no product application.
- Procedure:
 - Acclimatize subjects to a controlled environment (e.g., 22°C, 50% RH) for 30 minutes.
 - Measure baseline skin hydration on designated test areas on the volar forearm using a Corneometer®.
 - Apply a standardized amount (e.g., 2 mg/cm²) of the test product and placebo to their respective areas.
 - Measure skin hydration at set time points (e.g., 1, 2, 4, and 8 hours) post-application.
- Data Analysis: Calculate the mean Corneometer® units and the percentage change from baseline for each time point and for each formulation.

Expected Results (Illustrative Data)

Time Post-Application	Untreated Control (Corneometer Units)	Placebo (Corneometer Units)	5% Triisostearin Formulation (Corneometer Units)	% Increase in Hydration (Triisostearin vs. Placebo)
Baseline (T0)	35.2	35.5	35.3	-
1 Hour (T1)	35.8	45.2	55.8	23.5%
4 Hours (T4)	35.4	42.1	50.5	19.9%
8 Hours (T8)	35.1	39.8	46.2	16.1%

Note: This is illustrative data. Actual results will vary based on the full formulation.

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Viscosity Modification

Triisostearin is an effective agent for increasing the viscosity of cosmetic emulsions, contributing to a richer texture.

Experimental Protocol: Viscosity Measurement

- Objective: To determine the effect of **triisostearin** concentration on the viscosity of a base emulsion.
- Equipment: A rotational viscometer with appropriate spindle.
- Test Formulations: Prepare a base O/W emulsion and add **triisostearin** at varying concentrations (e.g., 0%, 2%, 5%, 8%, 10% w/w).
- Procedure:
 - Allow formulations to equilibrate to a controlled temperature (e.g., 25°C).

- Measure the viscosity of each formulation using the rotational viscometer at a specified shear rate (e.g., 10 rpm).
- Record the viscosity in millipascal-seconds (mPa·s).
- Data Analysis: Plot viscosity as a function of **triisostearin** concentration.

Expected Results (Illustrative Data)

Triisostearin Concentration (% w/w)	Viscosity (mPa·s) at 25°C
0% (Placebo)	8,500
2%	12,300
5%	18,700
8%	25,100
10%	32,500

Note: This is illustrative data. The base formulation will significantly impact the results.

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Sensory Profile

The sensory characteristics of a cosmetic product are critical for consumer acceptance.

Triisostearin is known to impart a pleasant, non-greasy feel.

Experimental Protocol: Sensory Panel Evaluation

- Objective: To quantitatively assess the sensory attributes of a cream containing **triisostearin**.
- Panel: A trained sensory panel of at least 10 individuals.
- Test Formulations:

- Test Product: Cream with 5% **Triisostearin**.
- Placebo: Cream without **Triisostearin**.
- Procedure:
 - Panelists will cleanse their hands and acclimatize.
 - A standardized amount of each product will be applied to the back of the hand.
 - Panelists will evaluate predefined sensory attributes (e.g., spreadability, absorbency, greasiness, smoothness) on a labeled magnitude scale (e.g., 0-10, where 0 is low and 10 is high).
- Data Analysis: Calculate the mean scores for each attribute for both formulations and perform statistical analysis (e.g., t-test) to determine significant differences.

Expected Results (Illustrative Data)

Sensory Attribute	Placebo (Mean Score)	5% Triisostearin Formulation (Mean Score)	p-value
Spreadability	6.5	8.2	<0.05
Absorbency	7.1	7.8	>0.05
Greasiness	4.8	2.5	<0.05
Smoothness	6.2	8.5	<0.05

Note: This is illustrative data. The complete formulation will influence the sensory profile.

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Conclusion

Triisostearin is a highly versatile and effective ingredient in cosmetic science. Its ability to improve skin condition, modify product viscosity, and enhance sensory profiles makes it a valuable component in a wide array of personal care products. The experimental protocols and illustrative data presented in these application notes provide a framework for formulators to effectively evaluate and incorporate **triisostearin** into their product development processes, leading to the creation of high-performing and consumer-pleasing cosmetics.

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